Application Note: Solubility Profiling of N-(1-Adamantylacetyl)alanine

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Compound of Interest

Compound Name:	*2-[(1-Adamantylacetyl)amino]propanoic acid*
CAS No.:	*237401-00-2*
Cat. No.:	*B2634167*

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Executive Summary

N-(1-Adamantylacetyl)alanine (Adamantyl-Ala) represents a class of "fatty-acylated" amino acids where the bulky, lipophilic adamantane cage is conjugated to the polar alanine moiety. This modification significantly alters the solubility profile compared to native alanine, reducing water solubility while enhancing compatibility with organic solvents and lipid membranes.

This guide provides a predictive solubility framework and standardized experimental protocols for researchers. Due to the specific nature of this compound, empirical determination is often required for precise formulation. This document empowers you to generate that data reliably.

Physicochemical Identity & Predicted Properties[1][2][3][4]

Understanding the molecule's dual nature is key to solvent selection. It functions as an amphiphile with a "head-tail" structure.

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Property	Value (Predicted/Typical)	Structural Insight
Molecular Formula	$C_{15}H_{23}NO_3$	
Molecular Weight	~265.35 g/mol	Moderate size, good membrane permeability potential.
LogP (Octanol/Water)	2.5 – 3.2	Lipophilic. The adamantane cage dominates, driving partitioning into organic layers.
pKa (Carboxylic Acid)	~4.2 – 4.8	Acidic. At physiological pH (7.4), it exists as an anion (carboxylate), significantly increasing aqueous solubility.
H-Bond Donors/Acceptors	2 / 3	Amide NH and COOH (Donor); Amide C=O and COOH (Acceptor).

Structural Visualization

The molecule consists of two distinct domains:

- The Hydrophobic Anchor: The Adamantane cage ($C_{10}H_{15}$-). Rigid, bulky, and greasy.
- The Polar Tether: The Alanine residue (-NH-CH(CH_3)-COOH). Provides hydrogen bonding and pH sensitivity.

Solvent Selection Guide ("Traffic Light" System)

This classification is based on the "Like Dissolves Like" principle applied to the adamantane-peptide conjugate structure.

🟢 Class I: High Solubility Solvents (Stock Solutions)

Best for preparing concentrated stock solutions (>10 mg/mL) for biological assays or chemical reactions.

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- DMSO (Dimethyl Sulfoxide): The gold standard. Disrupts intermolecular H-bonds and solvates the adamantane cage effectively.
- DMF (Dimethylformamide): Excellent alternative to DMSO for chemical synthesis.
- NMP (N-Methyl-2-pyrrolidone): Powerful solvent, often used if DMSO/DMF fails.

🟡 Class II: Moderate/Variable Solubility (Processing)

Solubility depends on temperature and specific concentration. Good for recrystallization or extraction.

- Alcohols (Methanol, Ethanol): Moderate solubility. Heating often required to dissolve high concentrations.
- Chlorinated Solvents (DCM, Chloroform): Good solubility due to interaction with the adamantane group.
- Ethyl Acetate: Variable. Often used for extraction from acidified aqueous layers.

🔴 Class III: Low/Poor Solubility (Anti-Solvents)

Use these to precipitate the compound or wash impurities.

- Water (Neutral/Acidic pH): Very poor solubility due to the lipophilic adamantane group and protonated carboxylic acid.
- Hexane/Heptane: While adamantane is soluble here, the polar carboxylic acid group prevents bulk dissolution.
- Diethyl Ether: Generally poor solubility.

Experimental Protocols

Protocol A: Rapid Visual Solubility Screen (Qualitative)

Use this Tier 1 screen to quickly identify a suitable solvent for your specific batch.

Materials:

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- N-(1-Adamantylacetyl)alanine (approx. 5 mg per tube)
- Solvent panel: DMSO, Methanol, DCM, Water, PBS (pH 7.4)
- Glass vials (2 mL), Vortex mixer, Water bath (37°C)

Procedure:

- Weigh 1 mg of compound into a clear glass vial.
- Add 100 µL of solvent (Target conc: 10 mg/mL).
- Vortex vigorously for 60 seconds.
- Observation 1: Is the solution clear?
  - Yes: Soluble.
  - No: Proceed to Step 5.
- Heat to 37°C for 5 minutes (if solvent BP allows). Vortex again.
- Observation 2: Is the solution clear?
  - Yes: Kinetic solubility achieved (may precipitate on cooling).
  - No: Add another 100 µL solvent (dilute to 5 mg/mL) and repeat.

Outcome Logic:

- Clear at 10 mg/mL: Suitable for stock.
- Cloudy at 5 mg/mL: Poor solvent; use only as additive.

Protocol B: Saturation Shake-Flask Method (Quantitative)

The Gold Standard for determining thermodynamic solubility.

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Materials:

- HPLC System (UV detection at 210 nm - amide bond)
- 0.45 µm PTFE Syringe Filters (Do not use Nylon, it may bind the peptide)
- Orbital Shaker

Procedure:

- Supersaturation: Add excess solid compound (~20 mg) to 1 mL of solvent in a vial. Solid must remain visible at the bottom.
- Equilibration: Shake at constant temperature (25°C) for 24 hours.
- Filtration: Filter the supernatant using a pre-warmed syringe and 0.45 µm PTFE filter. Discard the first 200 µL of filtrate (saturates the filter membrane).
- Dilution: Dilute the filtrate 1:100 with Mobile Phase to fit within the HPLC linear range.
- Quantification: Inject onto HPLC. Calculate concentration using a standard curve.

HPLC Conditions (Suggested):

- Column: C18 Reverse Phase (e.g., Agilent Zorbax or Waters XBridge).
- Mobile Phase: A: Water + 0.1% TFA; B: Acetonitrile + 0.1% TFA.
- Gradient: 50% B to 95% B over 10 min (Adamantane is very hydrophobic; high organic content required for elution).

Protocol C: pH-Dependent Solubility (Aqueous)

Critical for biological formulation.

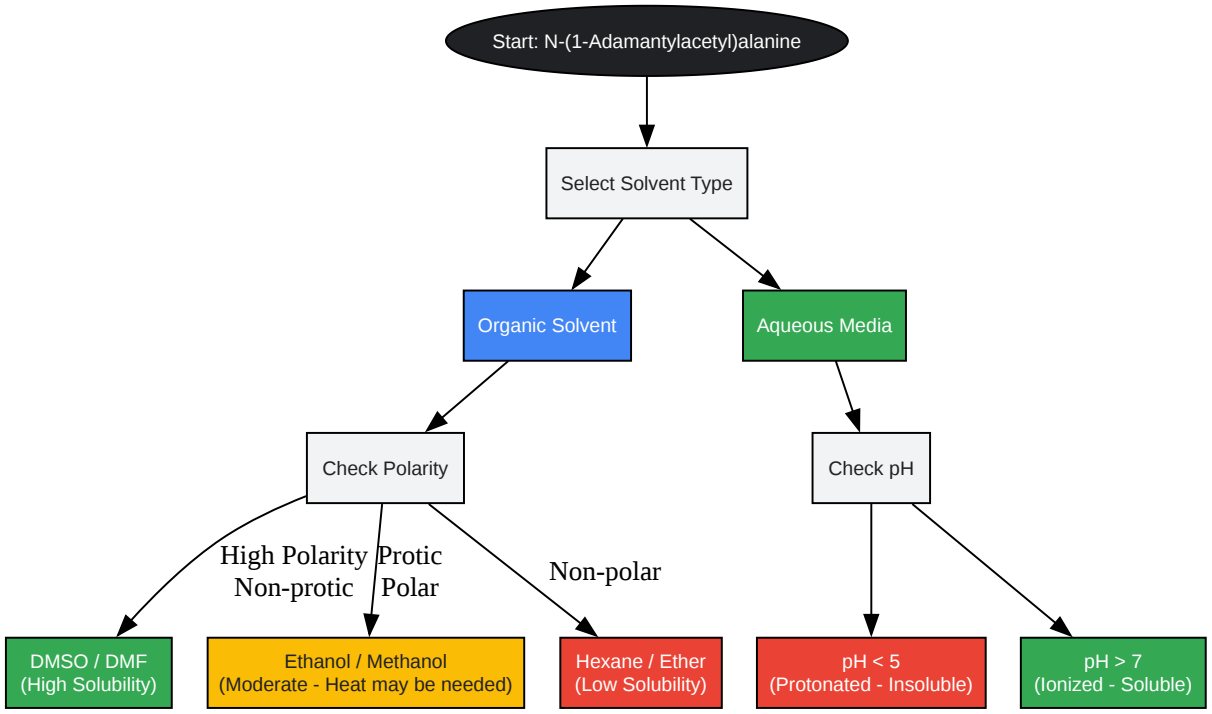
Mechanism:

Procedure:

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- Suspend 5 mg of compound in 1 mL of water (Cloudy suspension).
- Measure pH (likely acidic, ~4-5).
- Add 1M NaOH dropwise under stirring.
- Monitor clarity. The solution should clarify significantly as pH rises above 6.0 (forming the sodium salt).
- Note: Do not exceed pH 10 to avoid hydrolysis of the amide bond or acetyl group over time.

Visualization of Solubility Logic



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Caption: Decision tree for solvent selection based on solvent class and pH conditions.

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Disclaimer: This guide is for research purposes only. Always consult the Safety Data Sheet (SDS) for specific handling instructions. Solubility can vary based on polymorph and purity.

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